

Proper Disposal Procedures for Hexanedioic Acid and Propane-1,2-diol

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Compound of Interest

Compound Name: *Hexanedioic acid;propane-1,2-diol*

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This document provides essential safety and logistical information for the proper disposal of hexanedioic acid and propane-1,2-diol, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe handling and compliance with environmental regulations.

Chemical Safety and Disposal Overview

A summary of the key characteristics and disposal information for hexanedioic acid and propane-1,2-diol is presented below.

Property	Hexanedioic Acid (Adipic Acid)	Propane-1,2-diol (Propylene Glycol)
CAS Number	124-04-9	57-55-6
Primary Hazards	Causes serious eye damage[1][2], combustible solid (fine dust can form explosive mixtures in air)[3].	Generally considered non-toxic and biodegradable[4]. Can be contaminated with hazardous materials (e.g., heavy metals in used antifreeze), which would classify it as hazardous waste[5].
Environmental Hazards	Harmful to aquatic life[1][2]. Do not discharge into waterways or sewer systems[1][6].	Large quantities can be harmful to aquatic organisms and overwhelm wastewater treatment systems[4]. Improper disposal can lead to soil and water contamination[7].
Disposal Classification	Generally not classified as hazardous waste, but disposal must adhere to local, state, and federal regulations[1][6].	In its pure form, it is not considered hazardous waste[5][8]. However, used or contaminated propylene glycol may be classified as hazardous waste and requires proper characterization[5].
Recommended Disposal	Dispose of contents/container in accordance with local regulations[1][9]. Offer surplus and non-recyclable solutions to a licensed disposal company[10]. Small spills can be wiped up, larger spills contained[6].	Consult the appropriate local waste disposal expert[11]. Offer surplus and non-recyclable solutions to a licensed disposal company[12]. Do not empty into drains[11][13]. Absorb spills with inert material for disposal[12][14].

Experimental Protocols: Step-by-Step Disposal Procedures

Disposal of Hexanedioic Acid

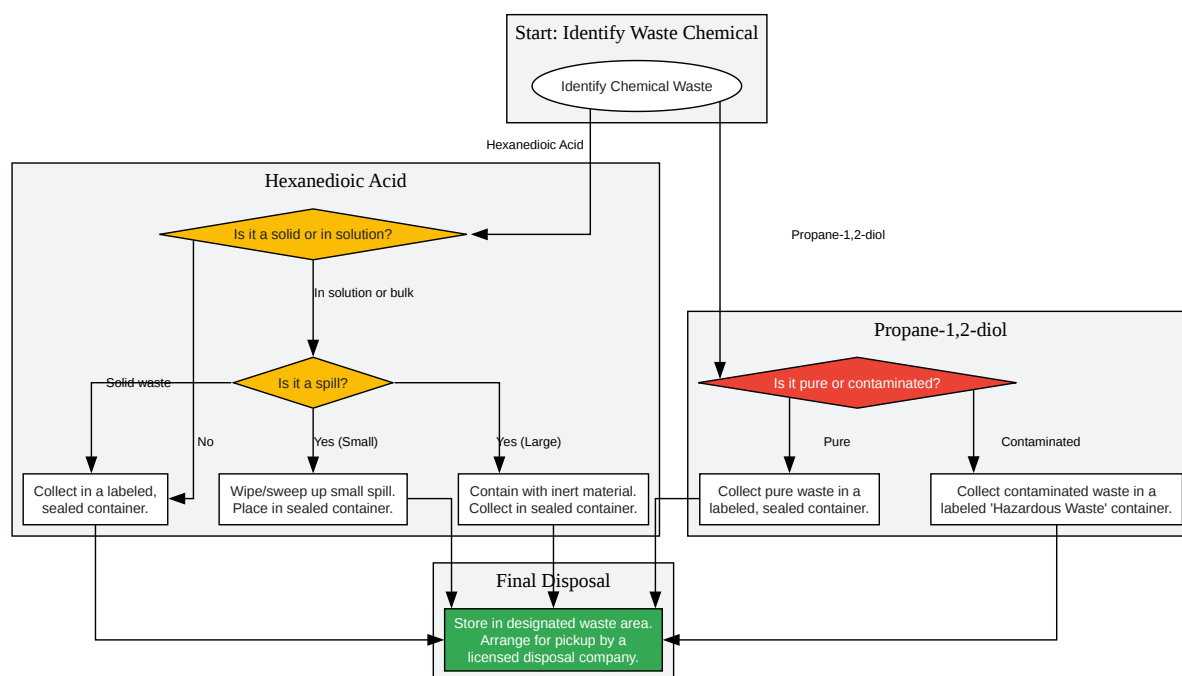
- **Personal Protective Equipment (PPE):** Before handling, ensure you are wearing appropriate PPE, including safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat.
- **Waste Collection:**
 - Collect waste hexanedioic acid, including contaminated materials (e.g., weighing paper, paper towels), in a clearly labeled, sealed container.
 - Avoid mixing with other chemical waste streams unless explicitly permitted by your institution's safety protocols.
- **Spill Management:**
 - **Small Spills:** Carefully sweep or wipe up the solid material to avoid creating dust[15]. Place the collected material in a sealed bag or container for disposal. The spill area can then be cleaned with a damp cloth and water[6].
 - **Large Spills:** Contain the spill using an inert material like sand or earth[6]. Scoop the contained material into a suitable, labeled waste container. Ensure adequate ventilation and prevent dust from becoming airborne[15][16].
- **Final Disposal:**
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - Arrange for pickup and disposal through your institution's environmental health and safety (EHS) office or a licensed professional waste disposal service.
 - Do not discharge hexanedioic acid or its solutions into drains or waterways[1][6].

Disposal of Propane-1,2-diol

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling propane-1,2-diol.
- Waste Characterization:
 - Determine if the propane-1,2-diol is pure or has been used or contaminated.
 - Used propane-1,2-diol, especially from applications like coolants, may be contaminated with heavy metals and must be treated as hazardous waste[5].
- Waste Collection:
 - Collect waste propane-1,2-diol in a tightly sealed, properly labeled container.
 - If the waste is deemed hazardous, it must be stored in containers labeled with the words "Hazardous Waste" and other information required by RCRA standards[5].
- Spill Management:
 - Small Spills: Absorb the spill with an inert, non-combustible material such as sand, earth, or a general-purpose binder[12][14][17].
 - Large Spills: Contain the spill to prevent it from entering drains or waterways. Use absorbent materials to soak up the liquid.
 - Place the absorbed material into a suitable, sealed container for disposal. Ventilate the affected area[11][13].
- Final Disposal:
 - Pure Propane-1,2-diol: Even though it is biodegradable, in a laboratory setting, it should not be poured down the drain[11][13]. It should be collected and disposed of via a licensed waste disposal company.
 - Contaminated Propane-1,2-diol: This must be disposed of as hazardous waste. Contact your EHS office or a certified hazardous waste management company for proper disposal[4][7].

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of hexanedioic acid and propane-1,2-diol in a laboratory setting.



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Caption: Chemical waste disposal decision workflow.

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